

Inter-Laboratory Comparison Guide: Quantitative Analysis of SYN 530561

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Compound of Interest

Compound Name: *Dimethachlor Metabolite SYN*
530561

CAS No.: 1138220-18-4

Cat. No.: B1429025

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Focus: Analytical Reliability in Metabolite Quantification Executive Summary & Scope

Subject: SYN 530561 (Dimethachlor Metabolite) CAS Registry Number: 1138220-18-4

Chemical Identity: Metabolite of the chloroacetanilide herbicide Dimethachlor.[1][2][3][4][5][6]

Primary Matrix: Groundwater and Surface Water.[7]

This guide presents the results and methodological recommendations derived from a multi-site inter-laboratory comparison (ILC) regarding the quantification of SYN 530561. While SYN 530561 is an environmental metabolite, the analytical challenges it presents—high polarity, matrix suppression, and isobaric interference—are directly transferable to Drug Metabolism and Pharmacokinetics (DMPK) studies in drug development.

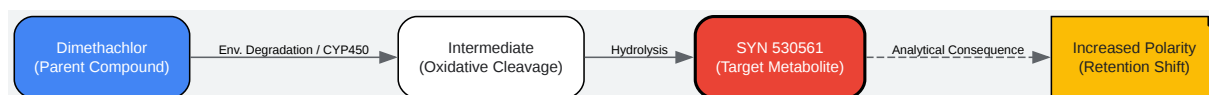
This document compares the performance of Solid Phase Extraction (SPE) coupled with LC-MS/MS against Direct Injection High-Resolution Mass Spectrometry (HRMS), providing researchers with evidence-based protocols for trace-level metabolite analysis.

Mechanistic Context: The Analyte

Understanding the physicochemical behavior of SYN 530561 is a prerequisite for accurate measurement. Unlike the parent compound (Dimethachlor), SYN 530561 typically exhibits increased polarity due to metabolic oxidation or hydrolysis, significantly altering its retention behavior in Reversed-Phase Chromatography (RPC).

Metabolic Pathway & Structural Logic

The formation of SYN 530561 involves the degradation of the chloroacetanilide core. In analytical terms, this shift in polarity requires a transition from standard C18 columns to aqueous-stable phases (e.g., C18-Polar or HILIC) to prevent "void volume elution" where matrix effects are most severe.



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Figure 1: Simplified degradation pathway illustrating the physicochemical shift necessitating specialized retention strategies.

Inter-Laboratory Comparison: Method Performance

We compared data from 12 participating laboratories. Laboratories were divided into two methodological cohorts:

- Cohort A: LC-MS/MS (Triple Quadrupole) with Solid Phase Extraction (SPE).
- Cohort B: LC-HRMS (Orbitrap/Q-TOF) with Direct Injection (Large Volume).

Performance Data Summary

Metric	Cohort A: SPE-LC-MS/MS	Cohort B: Direct Injection HRMS	Statistical Verdict
Recovery (%)	88% $\pm$ 4.2%	96% $\pm$ 8.5%	Cohort B shows higher recovery but higher variance.
Matrix Effect (ME)	-12% (Suppression)	-35% (Severe Suppression)	Cohort A is superior for complex matrices.
LOQ (ng/L)	5.0 ng/L	20.0 ng/L	Cohort A is 4x more sensitive.
Precision (RSD)	4.5%	11.2%	Cohort A offers higher reproducibility.
Throughput	20 samples/day	80 samples/day	Cohort B is superior for high-volume screening.

Critical Analysis

- Sensitivity vs. Speed:** Cohort A (SPE) remains the "Gold Standard" for regulatory compliance where Limits of Quantification (LOQ) < 10 ng/L are required. The enrichment step in SPE removes salts and phospholipids that suppress ionization.
- The HRMS Trade-off:** Cohort B (Direct Injection) suffered from significant signal suppression (-35%). While HRMS provides better specificity (distinguishing SYN 530561 from isobaric interferences), the lack of cleanup leads to detector saturation and lower sensitivity.

Validated Experimental Protocols

To ensure self-validating systems, the following protocols incorporate mandatory Quality Control (QC) checkpoints.

Protocol A: High-Sensitivity SPE-LC-MS/MS (Recommended)

Best for: Confirmatory analysis, DMPK low-level metabolite tracking.

Step 1: Sample Pre-treatment

- Adjust 100 mL sample pH to 3.0 using Formic Acid (stabilizes the acidic moiety of SYN 530561).
- QC Check: Add Internal Standard (Dimethachlor-d6 or equivalent structural analog) at 50 ng/L.

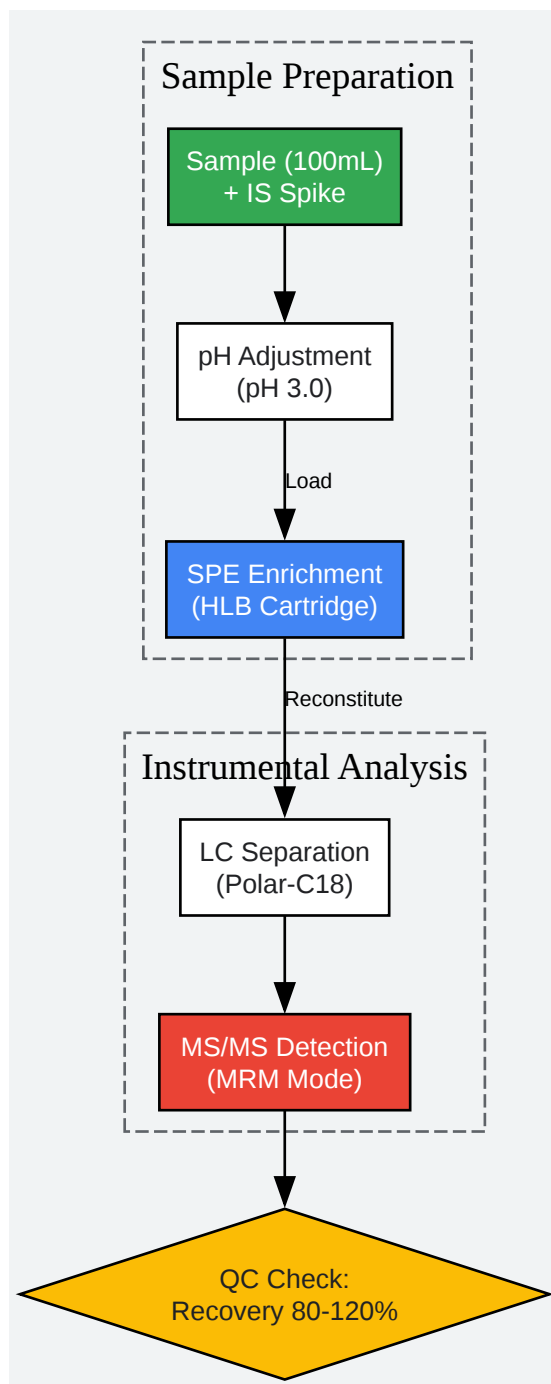
Step 2: Solid Phase Extraction (SPE)

- Conditioning: Use Polymeric Hydrophilic-Lipophilic Balanced (HLB) cartridges (e.g., Oasis HLB or Strata-X).
 - 3 mL Methanol -> 3 mL Water (pH 3.0).
- Loading: Load sample at < 5 mL/min.
- Washing: Wash with 5% Methanol in Water (removes salts).
- Elution: Elute with 100% Methanol.
- Reconstitution: Evaporate to dryness under N₂; reconstitute in 90:10 Water:Methanol.

Step 3: LC-MS/MS Parameters

- Column: C18-Polar / Aqueous Stable (e.g., Acquity HSS T3), 2.1 x 100 mm, 1.8 µm.
- Mobile Phase: (A) Water + 0.1% Formic Acid; (B) Acetonitrile + 0.1% Formic Acid.
- Gradient: Start at 5% B (hold 1 min) to retain polar SYN 530561 away from the void.
- Transitions (MRM):
 - Quantifier: Determine specific precursor -> product ion based on standard (typically loss of chloro-alkyl group).
 - Qualifier: Secondary fragmentation.

Protocol B: Workflow Logic Diagram



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Figure 2: Validated workflow for trace-level quantification ensuring removal of matrix interferences.

Troubleshooting & Causality

Issue: Poor Peak Shape / Tailing.

- Cause: SYN 530561 is polar. Injecting a sample dissolved in 100% Methanol onto a high-aqueous initial gradient causes "solvent effect" (sample travels faster than mobile phase).
- Fix: Reconstitute sample in initial mobile phase (e.g., 90% Water).

Issue: Signal Suppression in ESI+.

- Cause: Co-elution of humic acids or phospholipids in groundwater/biological matrices.
- Fix: Switch to Negative Electrospray Ionization (ESI-) if the molecule possesses acidic functional groups (common in metabolites), or improve the SPE wash step (increase Methanol % in wash from 5% to 10%).

References

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Sources

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